

# IUPAC name for C<sub>12</sub>H<sub>17</sub>Cl

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## Compound of Interest

Compound Name: *1-Chloro-6-phenylhexane*

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An In-depth Technical Guide to the Structural Elucidation and Systematic Nomenclature of C<sub>12</sub>H<sub>17</sub>Cl

For Researchers, Scientists, and Drug Development Professionals

## Abstract

The molecular formula C<sub>12</sub>H<sub>17</sub>Cl represents not a single entity, but a vast landscape of structural isomers. This guide moves beyond a simplistic answer to detail the systematic process of structural elucidation and the application of IUPAC nomenclature required to unambiguously identify a specific compound from this formula. We will demonstrate that determining the precise IUPAC name is contingent on structural information derived from analytical techniques. By calculating the degree of unsaturation, we deduce the probable presence of an aromatic core, which serves as the foundation for exploring the primary isomer class: chloro-substituted hexylbenzenes. This document provides a framework for understanding the positional and skeletal isomerism within this class, offers a detailed protocol for the synthesis and validation of a representative isomer, and underscores the synergy between synthetic chemistry, spectroscopy, and systematic nomenclature in modern chemical science.

## The Foundational Challenge: Isomerism and the Molecular Formula

A molecular formula, while fundamental, is merely an inventory of atoms. It provides no information about their connectivity or spatial arrangement. The formula C<sub>12</sub>H<sub>17</sub>Cl is a prime

example of this ambiguity, as numerous distinct molecules, known as isomers, share it. To navigate this complexity, the first logical step is to determine the Degree of Unsaturation (DoU). This calculation reveals the total number of rings and/or multiple bonds within the structure.

The formula for DoU is:  $\text{DoU} = C + 1 - (H/2) - (X/2) + (N/2)$

For  $\text{C}_{12}\text{H}_{17}\text{Cl}$ :  $\text{DoU} = 12 + 1 - (17/2) - (1/2) = 13 - 9 = 4$

A Degree of Unsaturation of 4 is a strong indicator of the presence of a benzene ring, which itself accounts for one ring and three double bonds. This insight allows us to narrow our focus from an unmanageable number of possibilities to a more defined class of structures: a benzene ring substituted with a  $\text{C}_6\text{H}_{12}\text{Cl}$  fragment.

## Systematic Nomenclature of Chloro-Substituted Hexylbenzene Isomers

With a phenyl group as our core, the isomerism arises from two sources: the branching structure of the six-carbon (hexyl) alkyl chain and the position of the chlorine atom on that chain. According to IUPAC nomenclature guidelines, the longest carbon chain containing the principal functional group or substituent is identified as the parent chain. In this case, the benzene ring is treated as a substituent (phenyl) on the hexane chain when the alkyl chain is C6 or longer, unless a principal functional group resides on the ring.

### Positional Isomerism of the Chlorine Atom

Let us first consider a straight-chain hexyl group attached to the benzene ring. The chlorine atom can be located at any position along this chain, leading to distinct isomers.

- Example 1: 1-(1-Chlorohexyl)benzene
  - Here, the parent chain is the six-carbon hexyl group. Numbering begins at the carbon attached to the benzene ring (C1), as the phenyl group takes precedence alphabetically over "chloro" when determining numbering from the ends if there's a tie. The chlorine is also on C1.
- Example 2: 1-(6-Chlorohexyl)benzene

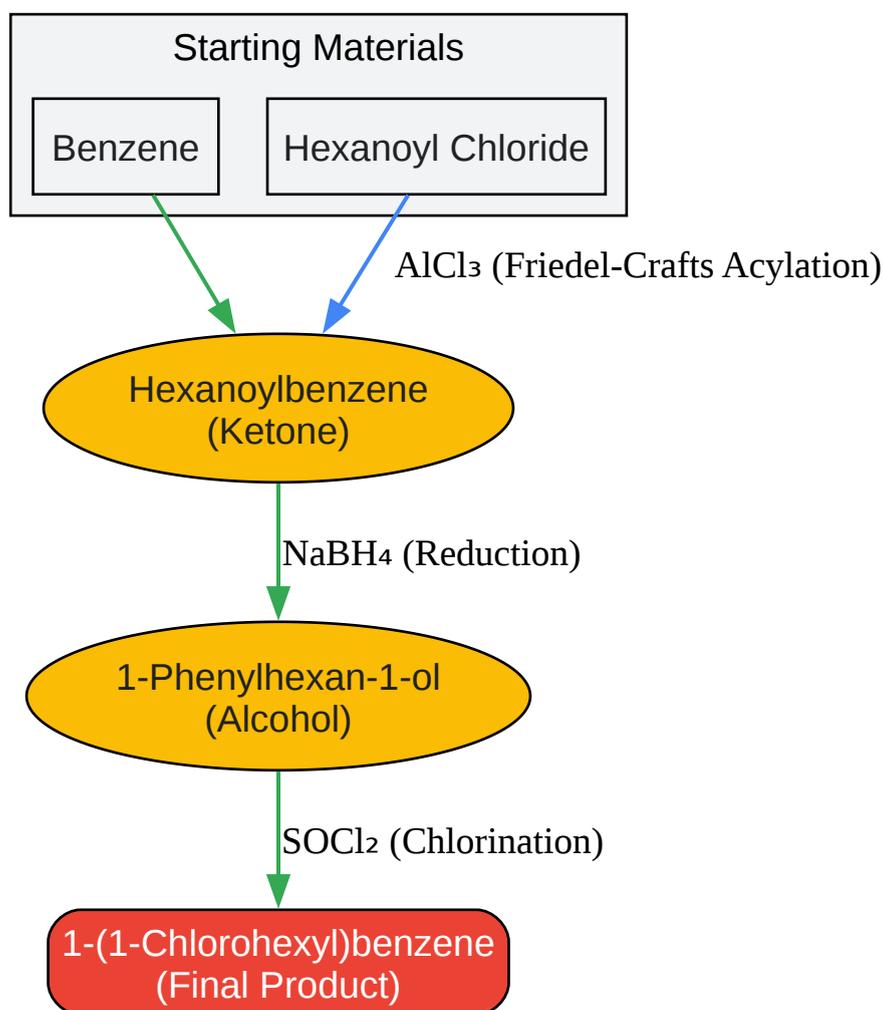
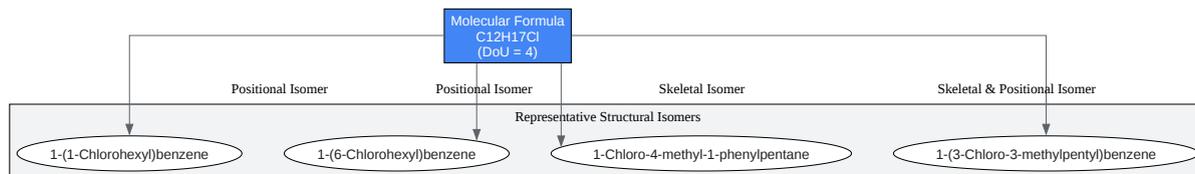
- The parent chain is again hexane. The phenyl group is at position 1. Numbering from that end, the chlorine atom is at the terminal position, C6.
- Example 3: 1-(2-Chlorohexyl)benzene
  - The phenyl group sets the numbering at C1. The chlorine is located on the second carbon of the hexyl chain.

## Skeletal Isomerism of the Alkyl Chain

The six-carbon alkyl chain itself can be branched, creating skeletal isomers. Each of these branched structures can then exhibit further positional isomerism of the chlorine atom and the phenyl group.

- Example 4: 1-Chloro-4-methyl-1-phenylpentane
  - In this case, the longest carbon chain is a five-carbon pentane chain.
  - A phenyl group and a chloro group are located at position 1.
  - A methyl group is located at position 4.
  - The name is constructed by alphabetizing the substituents: chloro, methyl, phenyl.

The logical relationship between the molecular formula and its potential isomers is visualized below.



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